

# Application Notes and Protocols: Preparation of Reactive Red 24 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Reactive Red 24**

Cat. No.: **B1143643**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Reactive Red 24**. **Reactive Red 24** is a multifunctional azo dye used in various research applications, from textile dyeing to biological staining.[1][2] Proper preparation of a stock solution is critical to ensure experimental accuracy and reproducibility. This guide includes key physicochemical data, a step-by-step protocol for preparing an aqueous stock solution, and essential safety information.

## Physicochemical Data and Solubility

**Reactive Red 24** is a red powder with high water solubility, which is attributed to the sulfonate groups in its molecular structure.[3][4] The key quantitative data for this compound are summarized in the table below.

| Property            | Value                           | References          |
|---------------------|---------------------------------|---------------------|
| Molecular Formula   | <chem>C26H17ClN7Na3O10S3</chem> | <a href="#">[5]</a> |
| Molecular Weight    | 788.07 g/mol                    |                     |
| Appearance          | Red Powder                      |                     |
| CAS Number          | 70210-20-7                      |                     |
| Solubility in Water | 60 g/L (at 20°C)                |                     |
| Storage (Powder)    | Room temperature, dry, sealed   |                     |

## Experimental Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Reactive Red 24** in high-purity water. For applications requiring an organic solvent, high-quality, anhydrous DMSO can also be used.

### 2.1 Materials and Equipment

- **Reactive Red 24** powder (technical grade or higher)
- High-purity water (e.g., Milli-Q® or deionized water)
- Analytical balance
- Spatula and weighing paper/boat
- 15 mL conical tube or appropriate volumetric flask
- Vortex mixer
- Pipettes
- 0.22 µm syringe filter (optional, for sterile applications)
- Cryo-safe microcentrifuge tubes for aliquoting

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

## 2.2 Safety Precautions

- Handle **Reactive Red 24** powder in a well-ventilated area or a chemical fume hood to avoid inhaling dust.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before starting.

## 2.3 Step-by-Step Procedure

### 1. Calculation:

- To prepare 10 mL of a 10 mM stock solution, calculate the required mass of **Reactive Red 24**.
- Mass (mg) = Molarity (mM) × Volume (mL) × Molecular Weight ( g/mol ) / 1000
- Mass (mg) = 10 mM × 10 mL × 788.07 g/mol / 1000 = 7.88 mg

### 2. Weighing:

- On an analytical balance, carefully weigh out 7.88 mg of **Reactive Red 24** powder.

### 3. Dissolution:

- Transfer the weighed powder into a 15 mL conical tube.
- Add 10 mL of high-purity water to the tube.
- Cap the tube securely and vortex thoroughly for 1-2 minutes until the dye is completely dissolved. The solution should be clear and red.

### 4. (Optional) Sterilization:

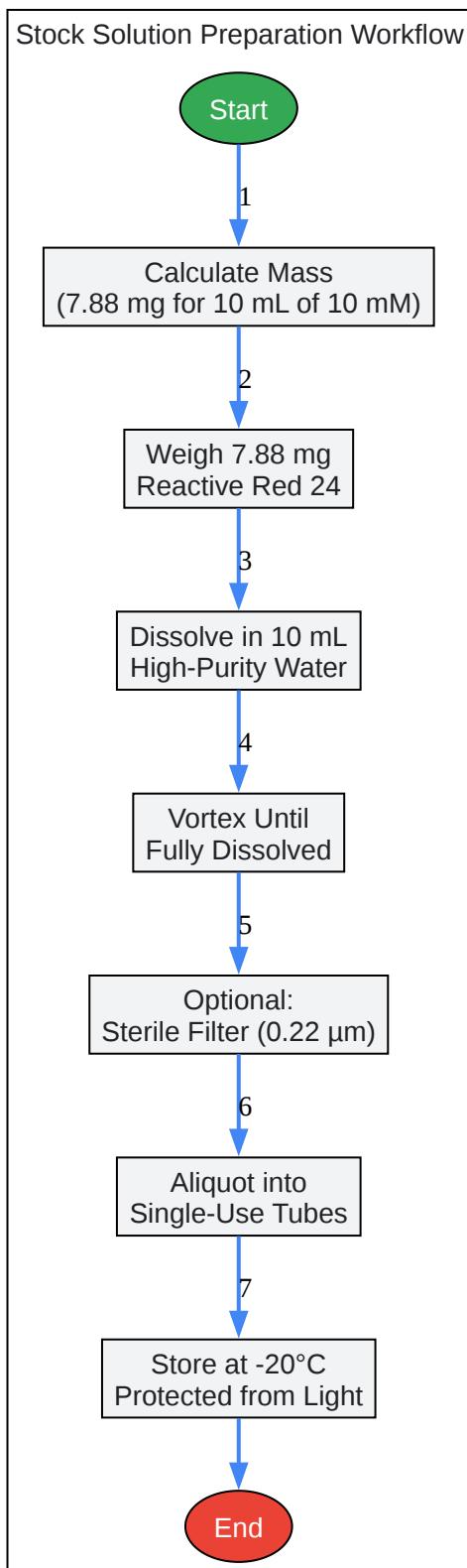
- For cell-based assays or other sterile applications, filter the stock solution through a 0.22 µm syringe filter into a new sterile tube. This step removes potential microbial contaminants.

### 5. Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 50-100  $\mu$ L) in cryo-safe microcentrifuge tubes.
- Label the tubes clearly with the compound name, concentration, and preparation date.
- Store the aliquots at -20°C, protected from light.

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Reactive Red 24** stock solution.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Reactive red 24 | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Reactive Red 24 [chembk.com]
- 4. Buy Reactive red 243 | 158571-46-1 [smolecule.com]
- 5. Reactive Red 24 | C26H17CIN7Na3O10S3 | CID 160059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Reactive Red 24 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1143643#how-to-prepare-a-stock-solution-of-reactive-red-24>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)